

Technical Guide: Mass Spectrometry of 3-[(4-Chlorobenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name: 3-[(4-Chlorobenzyl)oxy]benzaldehyde

CAS No.: 24550-39-8

Cat. No.: B1583950

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Executive Summary & Chemical Identity[1][2]

This guide provides a definitive technical framework for the mass spectrometric analysis of **3-[(4-Chlorobenzyl)oxy]benzaldehyde** (CAS: 443124-79-6). As a pivotal intermediate in the synthesis of pharmaceuticals—often serving as a scaffold for reductive aminations or Knoevenagel condensations—precise characterization of this molecule is critical for quality control in multistep organic synthesis.

This document moves beyond basic spectral matching, offering a mechanistic breakdown of ionization pathways (EI and ESI), isotopic signatures, and diagnostic fragmentation patterns required to distinguish this compound from regioisomers and degradation products.

Physicochemical Profile

Property	Specification
IUPAC Name	3-[(4-Chlorophenyl)methoxy]benzaldehyde
Molecular Formula	
Exact Mass	246.0448 Da ()
Molecular Weight	246.69 g/mol
Key Functional Groups	Aryl Aldehyde, Benzyl Ether, Aryl Chloride
Isotopic Signature	Distinct ratio (3:1)

Instrumentation & Methodology

To ensure reproducibility, the following protocols define the standard operating conditions for both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

GC-MS Protocol (Electron Ionization)

Recommended for purity profiling and structural confirmation.

- Inlet Temperature: 250°C (Split mode 10:1)
- Column: 5% Phenyl-arylène / 95% Dimethylpolysiloxane (e.g., DB-5MS), 30m × 0.25mm ID × 0.25µm film.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program:
 - Hold 80°C for 1 min.
 - Ramp 20°C/min to 280°C.

- Hold 5 min.
- Ion Source: Electron Ionization (EI) at 70 eV.
- Source Temp: 230°C.
- Scan Range: m/z 50–350.

LC-MS Protocol (Electrospray Ionization)

Recommended for trace analysis in biological matrices or thermally labile mixtures.

- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.
- Ionization Mode: Positive ESI ().
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 20–40 V (Optimized for source fragmentation).

Fragmentation Mechanics & Interpretation[3]

The mass spectrum of **3-[(4-Chlorobenzyl)oxy]benzaldehyde** is dominated by the stability of the benzyl ether linkage and the directing power of the aromatic rings. The fragmentation logic relies on identifying the Molecular Ion Cluster and the Base Peak.

The Molecular Ion Cluster ()

In EI mode, the molecular ion is robust due to the aromatic stabilization.

- m/z 246 (): Represents the

isotopologue.

- m/z 248 (): Represents the isotopologue.
- Diagnostic Ratio: The intensity ratio of m/z 246 to 248 must be approximately 3:1. Deviation from this ratio indicates interference or co-elution.

Primary Fragmentation Pathway: Benzyl Ether Cleavage

The most thermodynamically favorable pathway is the cleavage of the

bond. This heterolytic cleavage generates a resonance-stabilized 4-chlorobenzyl cation (chlorotropylium ion) and a 3-hydroxybenzaldehyde radical.

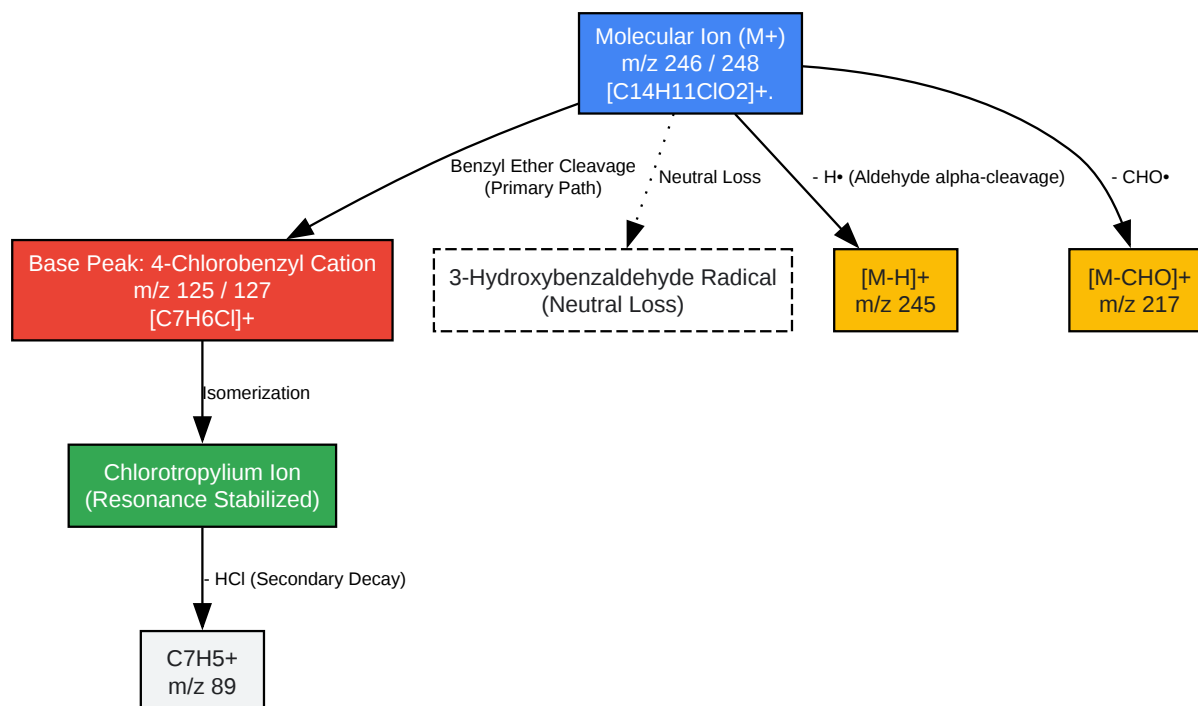
- Fragment A (Base Peak): m/z 125 () / 127 ().
 - Structure: (4-Chlorobenzyl cation).
 - Mechanism: Inductive cleavage driven by the stability of the benzylic carbocation.
- Fragment B: m/z 121.
 - Structure: (3-Formylphenoxy cation).
 - Note: This peak is typically less intense than the chlorobenzyl cation.

Secondary Pathways

- Aldehyde Cleavage (

- cleavage): Loss of the formyl hydrogen (, m/z 245) or the formyl radical (, m/z 217).
- Tropylium Degradation: The m/z 125 ion can further lose HCl or Cl to form m/z 89 () or m/z 90 ().

Visualization of Fragmentation Pathways



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Figure 1: Mechanistic fragmentation map of **3-[(4-Chlorobenzyl)oxy]benzaldehyde** under Electron Ionization (70 eV).

Data Summary & Peak Assignments

The following table summarizes the diagnostic ions expected in the EI mass spectrum. Use this for rapid peak assignment during data processing.

m/z (Nominal)	Ion Identity	Formula	Relative Abundance (Est.)	Mechanistic Origin
246	Molecular Ion ()		20–40%	Parent molecule ionization.
248	Isotope Ion ()		~6–13%	isotope contribution.
245			<5%	-cleavage of aldehyde H.
217			5–10%	Loss of formyl radical.
125	Base Peak		100%	Formation of 4-chlorobenzyl cation.
127	Isotope Base Peak		~32%	analog of the base peak.
89	Tropylium Fragment		10–20%	Loss of HCl from m/z 125.

Quality Control & Impurity Profiling

In a drug development context, this compound is often synthesized via the alkylation of 3-hydroxybenzaldehyde with 4-chlorobenzyl chloride. The MS method must be capable of detecting unreacted starting materials.

Distinguishing Impurities

- 3-Hydroxybenzaldehyde (Starting Material):

- MW: 122 g/mol .
- Key Peaks: m/z 122 (), m/z 121 ().
- Differentiation: Lack of chlorine isotope pattern; significantly shorter retention time on non-polar columns.
- 4-Chlorobenzyl Chloride (Reagent):
 - MW: 161 g/mol .
 - Key Peaks: m/z 160/162 (), m/z 125 (Base Peak).
 - Risk: Both the product and this reagent share the m/z 125 base peak. Chromatographic separation is mandatory to distinguish them. Relying solely on MS is insufficient if co-elution occurs.

Isomer Differentiation

Regioisomers (e.g., the 2- or 4-substituted analogs) will produce nearly identical mass spectra. Differentiation requires:

- Chromatographic Retention Time: The 2-substituted isomer typically elutes earlier due to ortho-effect/hydrogen bonding.
- NMR Validation: MS should be paired with
-NMR (coupling constants of aromatic protons) for absolute structural confirmation.

References

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Sources

- [1. 3-Chloro-4-\[\(4-chlorobenzyl\)oxy\]benzaldehyde | C14H10Cl2O2 | CID 818787 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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